

An In-depth Technical Guide to 4-Nitropyrazole (CAS: 2075-46-9)

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Compound of Interest

Compound Name: 4-Nitropyrazole

Cat. No.: B043035

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For Researchers, Scientists, and Drug Development Professionals

Abstract: **4-Nitropyrazole**, a five-membered nitrogen-containing heterocyclic compound, is a versatile and crucial intermediate in various chemical and pharmaceutical domains.^{[1][2][3]} Characterized by a pyrazole ring substituted with a nitro group at the C4 position, it serves as a key building block in the synthesis of energetic materials, agrochemicals, and a wide array of pharmaceutical agents, including potential treatments for neurodegenerative diseases.^{[4][5][6]} This document provides a comprehensive technical overview of **4-Nitropyrazole**, detailing its chemical and physical properties, optimized synthesis protocols, reactivity, and significant applications.

Core Chemical and Physical Properties

4-Nitropyrazole is typically a white to yellow crystalline solid.^[4] Its chemical structure, featuring both an aromatic pyrazole ring and an electron-withdrawing nitro group, dictates its reactivity and utility as a synthetic precursor.^[7] The compound is sparingly soluble in water but shows good solubility in organic solvents such as ethanol and acetone.^[8]

A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	2075-46-9	[6]
Molecular Formula	C ₃ H ₃ N ₃ O ₂	[8]
Molecular Weight	113.07 g/mol	[6]
Appearance	White to pale yellow crystalline powder/solid	[4][6][8]
Melting Point	160-164 °C	[6][9]
Boiling Point	323-334 °C at 760 mmHg	[5][6][9][10]
Density	~1.55 g/cm ³	[6][10][11]
pKa	9.63 ± 0.50 (Predicted)	[6][8]
UV λ _{max}	317 nm (in EtOH)	[5][8]
Flash Point	155.8 °C	[9][10]
InChI Key	XORHNJQEWQGXCN-UHFFFAOYSA-N	[8]

Synthesis and Experimental Protocols

The synthesis of **4-Nitropyrazole** has been approached through various methods, including the direct nitration of pyrazole and the rearrangement of N-nitropyrazole.[4][11] However, direct nitration with mixed nitric and sulfuric acids often results in modest yields (around 56%) and requires high temperatures and long reaction times.[4][5] An optimized, high-yield "one-pot, two-step" method has been developed, which is detailed below.[4][12]

Optimized One-Pot, Two-Step Synthesis Protocol

This method achieves yields as high as 85% by first forming pyrazole sulfate, followed by nitration with a fuming nitric/sulfuric acid mixture.[4][13]

Step 1: Preparation of Pyrazole Sulfate

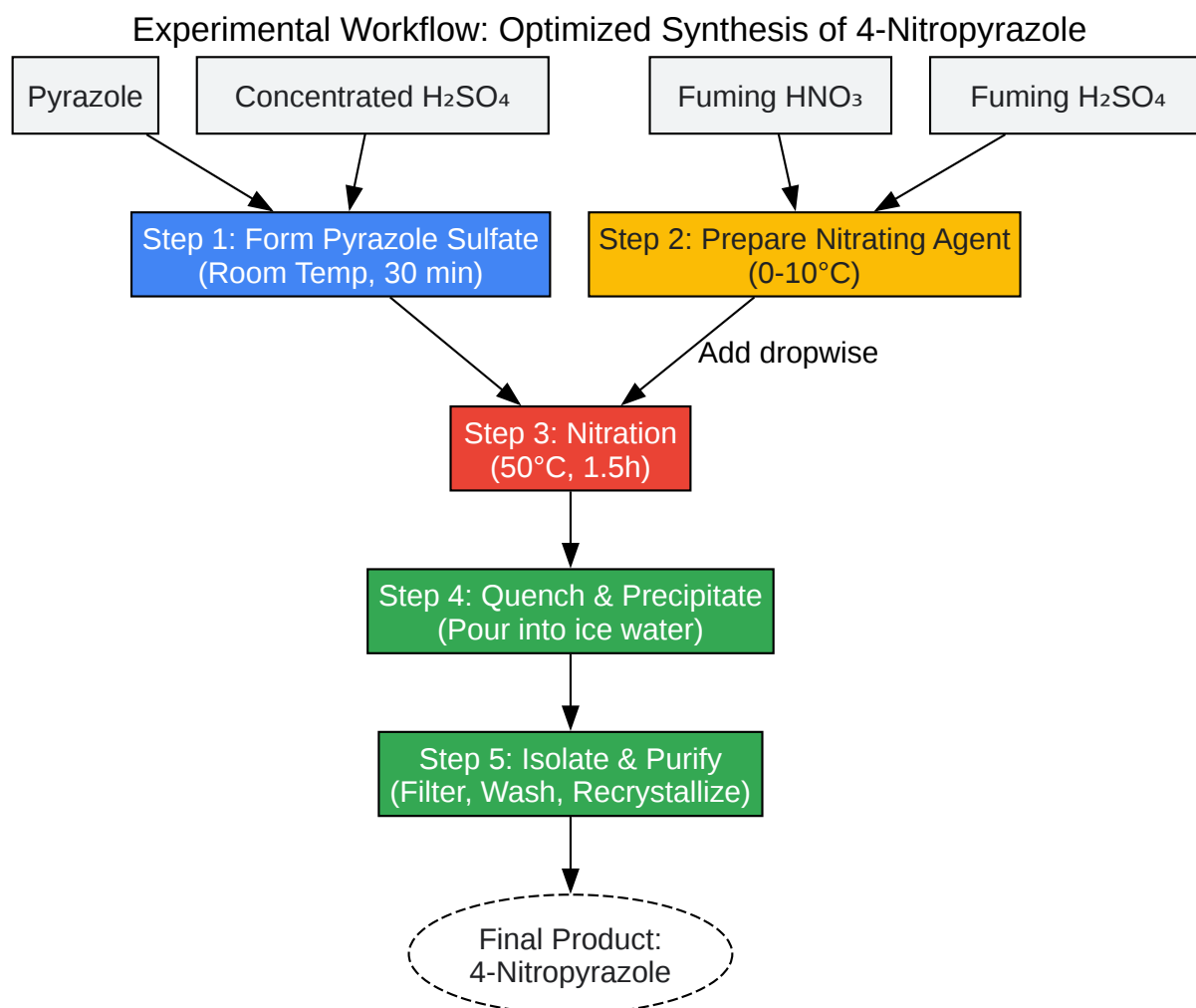
- To a 100 mL four-necked flask equipped with a stirrer and a thermometer, sequentially add 11 mL (0.21 mol) of concentrated sulfuric acid and 6.8 g (0.1 mol) of pyrazole at room temperature.[\[4\]](#)
- Stir the resulting mixture at room temperature for 30 minutes to ensure the complete formation of pyrazole sulfate.[\[4\]](#)[\[13\]](#)

Step 2: Nitration

- In a separate flask, prepare the nitrating agent by adding 6.3 mL (0.15 mol) of fuming nitric acid (98%) dropwise to 19.3 mL (0.30 mol) of 20% fuming sulfuric acid while stirring in an ice-water bath, maintaining the temperature between 0 and 10°C.[\[4\]](#)[\[13\]](#)
- Cool the pyrazole sulfate mixture from Step 1 in an ice-water bath.[\[13\]](#)
- Slowly add the prepared nitrating agent to the pyrazole sulfate solution.[\[13\]](#) After the addition is complete, raise the temperature to 50°C and maintain the reaction for 1.5 hours.[\[4\]](#)[\[13\]](#)
The optimal molar ratio for the reaction is $n(\text{fuming nitric acid}):n(\text{fuming sulfuric acid}):n(\text{concentrated sulfuric acid}):n(\text{pyrazole}) = 1.5:3:2.1:1$.[\[4\]](#)[\[12\]](#)

Step 3: Product Isolation and Purification

- After the reaction period, pour the mixture into 200 mL of ice water, which will cause a large amount of white solid to precipitate.[\[4\]](#)
- Collect the precipitate by filtration and wash it thoroughly with ice water.[\[4\]](#)[\[5\]](#)
- Dry the product under a vacuum. For further purification, the crude product can be recrystallized from an ethyl ether/hexane mixture or toluene to yield pure **4-Nitropyrazole**.[\[4\]](#)
[\[5\]](#)



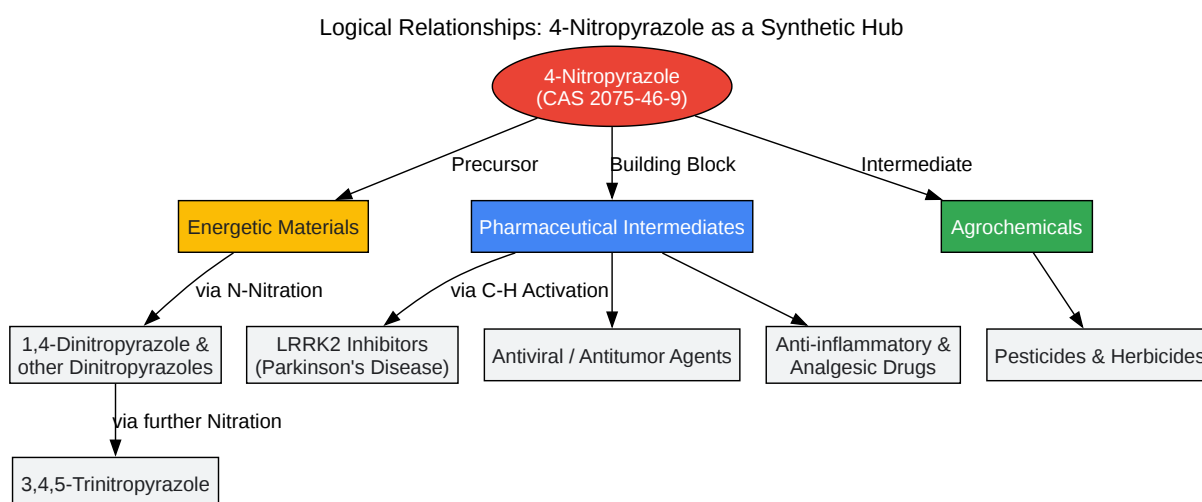
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*Optimized one-pot, two-step synthesis workflow for **4-Nitropyrazole**.*

Reactivity and Derivatization

The presence of the nitro group enhances the reactivity of the pyrazole ring, making **4-Nitropyrazole** a valuable intermediate for further functionalization.^{[2][11]} It readily undergoes various chemical reactions, including substitution and reduction, to yield a wide range of derivatives.^[4]

- N-Alkylation/Arylation: The N-H bond of the pyrazole ring is active and can be easily substituted. For example, reaction with allyl bromide in the presence of a base like cesium carbonate yields 1-allyl-**4-nitropyrazole**.[\[14\]](#)
- Further Nitration: It serves as a precursor for polynitrated pyrazoles, which are of significant interest as energetic materials. N-nitration can yield 1,4-dinitropyrazole, which can be rearranged to produce other dinitropyrazoles or further nitrated to obtain 3,4,5-trinitropyrazole.[\[4\]](#)
- Reduction: The nitro group can be reduced to an amino group, yielding 4-aminopyrazole. This amino derivative is a key intermediate for synthesizing other functionalized molecules, including dyes and pharmaceuticals.[\[15\]](#)
- Cycloadditions and Nucleophilic Substitutions: The molecule's structure allows it to participate in diverse reactions to create more complex molecular architectures essential in medicinal chemistry.[\[2\]](#)[\[7\]](#)



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*Role of **4-Nitropyrazole** as a central precursor in multiple chemical industries.*

Applications in Research and Drug Development

4-Nitropyrazole's utility spans several high-stakes research and industrial fields.

Pharmaceutical and Drug Development

4-Nitropyrazole is a highly valued building block for synthesizing diverse pharmaceutical compounds.^{[5][6]}

- **Neurodegenerative Diseases:** It is a key component in the synthesis of highly selective, brain-penetrant aminopyrazole LRRK2 inhibitors, which are being investigated as a potential treatment for Parkinson's disease.^{[1][5][6]}
- **Antiviral and Antitumor Agents:** The pyrazole scaffold is integral to various nucleoside analogs with demonstrated antiviral and antitumor activity.^[1]
- **Anti-inflammatory and Analgesic Drugs:** The compound is used in the development of anti-inflammatory and analgesic agents.^{[2][7]}
- **General Medicinal Chemistry:** Its structure is considered a "pharmacophore" and is used in the design of new drugs targeting a range of conditions.^[16] Pyrazole derivatives, in general, exhibit a wide spectrum of biological activities, including antimicrobial, antifungal, and anticancer properties.^{[17][18]}

Energetic Materials

Nitropyrazole compounds are a major focus in energetic materials research due to their high energy, high density, and low sensitivity.^{[4][11]} **4-Nitropyrazole** is a fundamental precursor for more complex, high-performance explosives and propellants.^{[5][8][11]} Its derivatives are noted for having a high positive heat of formation, good thermal stability, and environmentally friendly decomposition products (N₂).^[11]

Agrochemicals

The compound serves as an intermediate in the synthesis of pesticides and herbicides, contributing to the development of modern crop protection solutions.[2][4][7]

Safety and Handling

4-Nitropyrazole requires careful handling due to its potential hazards.

- Hazard Classifications: It is classified as harmful if swallowed (Acute Tox. 4) and causes serious eye damage.[19]
- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, eyeshields, faceshields, and a dust mask (type N95), should be worn when handling the solid.
- Storage: It should be stored in a cool, dry, dark place in a sealed container.[6]
Recommended storage temperatures are often between 0-8°C.
- Explosive Potential: While used in the synthesis of explosives, **4-Nitropyrazole** itself has potential explosive properties and should be handled with appropriate precautions.[8]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-Nitropyrazole Manufacturer, Supplier, Exporter India [vandvpharma.com]
- 4. Page loading... [guidechem.com]
- 5. 4-Nitropyrazole | 2075-46-9 [chemicalbook.com]
- 6. Cas 2075-46-9,4-Nitropyrazole | lookchem [lookchem.com]
- 7. chemimpex.com [chemimpex.com]
- 8. Page loading... [wap.guidechem.com]

- 9. Page loading... [wap.guidechem.com]
- 10. 4-NITRO-1H-PYRAZOLE | 2075-46-9 [chemnet.com]
- 11. Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. benchchem.com [benchchem.com]
- 14. orgprepdaily.wordpress.com [orgprepdaily.wordpress.com]
- 15. US3294814A - 4-nitropyrazoles - Google Patents [patents.google.com]
- 16. innospk.com [innospk.com]
- 17. Current status of pyrazole and its biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Synthesis and biological activity of some new pyrazoline and pyrrolo[3,4-c]pyrazole-4,6-dione derivatives: reaction of nitrilimines with some dipolarophiles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. 4-nitro-1H-pyrazole | C₃H₃N₃O₂ | CID 16376 - PubChem [pubchem.ncbi.nlm.nih.gov]
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